

Essential Procedures for the Safe Disposal of 1H-Imidazole-5-acetic Acid

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Compound of Interest

Compound Name: 1H-Imidazole-5-acetic acid

Cat. No.: B1210293

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This document provides detailed guidance on the safe and effective disposal of **1H-Imidazole-5-acetic acid** (CAS 645-65-8), a heterocyclic organic compound commonly used in pharmaceutical research. Adherence to these procedures is essential to mitigate environmental contamination and ensure personnel safety.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is imperative to handle **1H-Imidazole-5-acetic acid** with appropriate personal protective equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, safety goggles, and a lab coat. All handling of the solid or its solutions should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.

Core Disposal Protocol

1H-Imidazole-5-acetic acid must be treated as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash.^{[1][2]} The primary method of disposal is through a licensed chemical waste disposal company, which can provide for its destruction via controlled incineration or other approved methods.^[2]

Waste Collection:

- Solid Waste: Collect pure **1H-Imidazole-5-acetic acid** waste in a clearly labeled, sealable, and airtight container.^{[3][4]}
- Solutions: Aqueous and organic solutions containing **1H-Imidazole-5-acetic acid** should be collected in separate, compatible, and clearly labeled waste containers.^{[3][4]}
- Labeling: All waste containers must be accurately labeled with the full chemical name, concentration (if in solution), and appropriate hazard warnings.^{[3][4]}

Storage of Waste:

- Store waste containers in a designated, cool, dry, and well-ventilated area.
- Ensure that the storage area is away from incompatible materials such as strong oxidizing agents, acids, and acid anhydrides to prevent hazardous reactions.^{[3][4]}

Quantitative Data and Hazard Information

While specific quantitative toxicity data for **1H-Imidazole-5-acetic acid** is not readily available, information from the parent compound, imidazole, and related derivatives provides essential safety benchmarks.

Parameter	Value/Information	Source/Compound
CAS Number	645-65-8	1H-Imidazole-5-acetic acid
Primary Hazards	Irritant[5]	1H-Imidazole-5-acetic acid
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	Imidazoleacetic acid
Oral Toxicity (LD50)	970 mg/kg (Rat)	Imidazole (as reference)[3]
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides[3][4]	Imidazole and its derivatives
Recommended Disposal	Collection by a licensed chemical waste disposal service for incineration or other approved methods.[2]	Imidazoleacetic acid[2]
UN Number (for transport)	UN 3263 (for corrosive solid, basic, organic, n.o.s.)	Imidazole (as reference)[1]

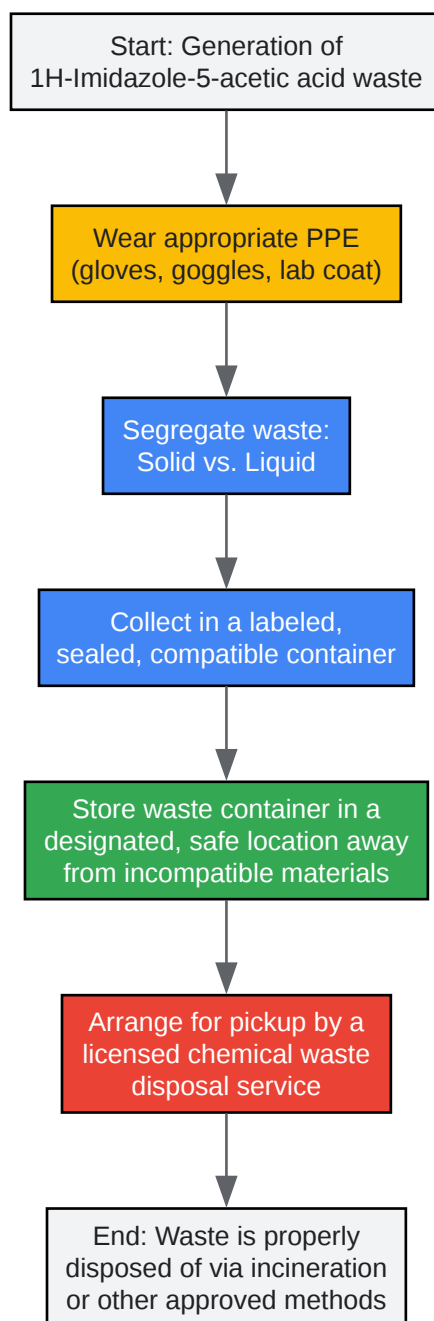
Note: Data for imidazole is provided as a reference due to the lack of specific data for **1H-Imidazole-5-acetic acid**. Always consult the specific Safety Data Sheet (SDS) for the compound in use and your institution's environmental health and safety (EHS) office.

Experimental Protocols

There are no specific experimental protocols for the disposal of **1H-Imidazole-5-acetic acid** beyond the standard procedures for hazardous chemical waste. The key steps involve proper segregation, containment, and labeling, followed by transfer to a licensed waste management facility.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1H-Imidazole-5-acetic acid**.



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Disposal workflow for **1H-Imidazole-5-acetic acid**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **1H-Imidazole-5-acetic acid**, thereby protecting themselves, their colleagues, and

the environment. Always consult your institution's specific guidelines and the most current Safety Data Sheet.

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